

An In-depth Technical Guide on 2-Cyanobenzaldehyde

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Compound of Interest

Compound Name: 2-Cyanobenzaldehyde

Cat. No.: B126161

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This guide provides core molecular information for **2-Cyanobenzaldehyde**, a compound of interest for researchers, scientists, and professionals in drug development.

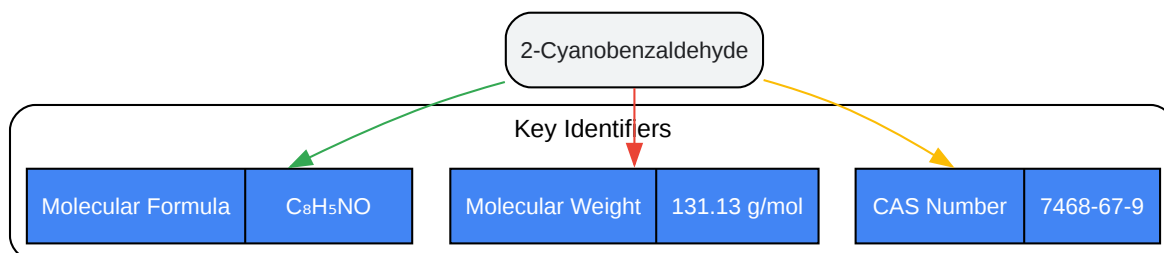
Core Molecular Data

2-Cyanobenzaldehyde, also known as o-Cyanobenzaldehyde, is an aromatic organic compound. Its fundamental molecular properties are summarized below for easy reference.

Data Point	Value
Molecular Formula	C ₈ H ₅ NO ^{[1][2]}
Linear Formula	NCC ₆ H ₄ CHO ^[3]
Molecular Weight	131.13 g/mol ^[3]
CAS Registry Number	7468-67-9 ^{[1][2][3]}

Structural and Identifier Information

To facilitate clear communication and data retrieval in research, the relationships between the common name and its key identifiers are visualized below.



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Caption: Hierarchical relationship of **2-Cyanobenzaldehyde** and its key molecular identifiers.

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References

- 1. 2-Cyanobenzaldehyde [webbook.nist.gov]
- 2. 2-cyanobenzaldehyde [stenutz.eu]
- 3. 2-氰基苯甲醛 98% | Sigma-Aldrich [sigmaaldrich.com]
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